

Personal protective equipment for handling 4-Ethoxy-4-oxobutanoic acid

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Compound of Interest

Compound Name: 4-Ethoxy-4-oxobutanoic acid

Cat. No.: B093570

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Essential Safety and Handling Guide for 4-Ethoxy-4-oxobutanoic Acid

This document provides immediate safety, handling, and disposal guidance for researchers, scientists, and drug development professionals working with **4-Ethoxy-4-oxobutanoic acid** (CAS No. 1070-34-4). The following procedures are based on available safety data and are intended to supplement, not replace, a comprehensive Safety Data Sheet (SDS) which should be consulted prior to any handling.

Hazard Identification and Personal Protective Equipment (PPE)

4-Ethoxy-4-oxobutanoic acid is a liquid that is classified as toxic if swallowed and harmful if inhaled.[1] It is also very toxic to aquatic life with long-lasting effects.[1] Adherence to strict safety protocols is essential to minimize exposure and ensure a safe laboratory environment.

Summary of GHS Hazard Information:

| Hazard Class | Category | Hazard Statement |
|--|------------|--|
| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed |
| Acute Toxicity, Inhalation | Category 4 | H332: Harmful if inhaled |
| Hazardous to the Aquatic Environment, Acute Hazard | Category 1 | H400: Very toxic to aquatic life |
| Hazardous to the Aquatic Environment, Chronic Hazard | Category 1 | H410: Very toxic to aquatic life with long lasting effects |

Recommended Personal Protective Equipment (PPE):

| Protection Type | Recommended Equipment | Specification |
|-------------------------|--|--|
| Eye and Face Protection | Safety glasses with side-shields or chemical goggles. Face shield. | Conforming to EN166 or equivalent. |
| Skin Protection | Chemical-resistant gloves. Lab coat. | Choose gloves based on breakthrough time and permeation rate for the specific substance. Nitrile or neoprene gloves are often suitable for incidental contact. |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors. | Follow OSHA respirator regulations (29 CFR 1910.134). |

Operational and Handling Procedures

Engineering Controls:

- Work in a well-ventilated area.

- Use of a chemical fume hood is strongly recommended for all procedures involving this substance.

Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe vapors or mist.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[1\]](#)
- Keep container tightly closed when not in use.

First Aid Measures:

| Exposure Route | First Aid Procedure |
|-------------------------|---|
| If Swallowed | Immediately call a POISON CENTER or doctor/physician. Rinse mouth. [1] |
| If Inhaled | Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1] |
| In Case of Skin Contact | Wash with plenty of soap and water. |
| In Case of Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Disposal Plan

Waste Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.

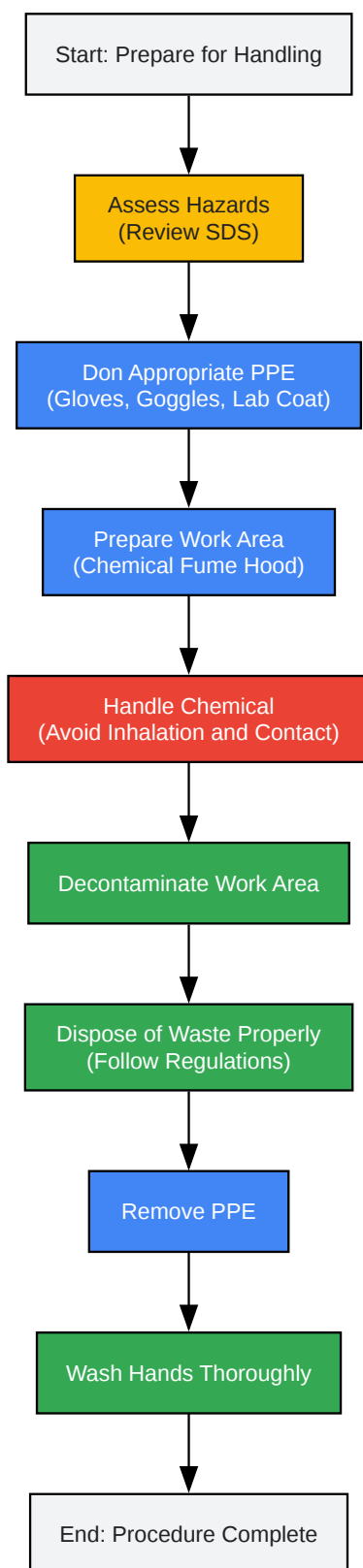
- This material is very toxic to aquatic life, so prevent its release into the environment.^[1]
- Collect spillage.^[1]
- It is recommended to dispose of this chemical through a licensed professional waste disposal service.

Spill Management:

- Ensure adequate ventilation.
- Wear appropriate PPE as outlined above.
- Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Do not allow the spilled material to enter drains or waterways.

Visualized Workflow for Handling 4-Ethoxy-4-oxobutanoic Acid

The following diagram outlines the logical steps for safely handling **4-Ethoxy-4-oxobutanoic acid** in a laboratory setting.



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Caption: Safe handling workflow for **4-Ethoxy-4-oxobutanoic acid**.

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References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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